

Application Note: HPLC Analysis of 4-Hydroxy-3-methoxy-5-nitrobenzoic acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Hydroxy-3-methoxy-5-nitrobenzoic acid

Cat. No.: B108229

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Hydroxy-3-methoxy-5-nitrobenzoic acid, also known as 5-nitrovanillic acid, is a key intermediate in the synthesis of various pharmaceutical compounds.^[1] Its purity and quantification are critical for ensuring the quality and efficacy of final drug products. High-Performance Liquid Chromatography (HPLC) is a precise and reliable technique for the analysis of this compound. This application note provides a detailed protocol for the quantitative analysis of **4-Hydroxy-3-methoxy-5-nitrobenzoic acid** using a reversed-phase HPLC method with UV detection. The described method is adapted from a validated protocol for the structurally similar compound, 4-hydroxybenzoic acid, and is suitable for purity assessment and quantification in various sample matrices.

Physicochemical Properties

A thorough understanding of the physicochemical properties of **4-Hydroxy-3-methoxy-5-nitrobenzoic acid** is fundamental for the development of a robust analytical method.

Property	Value
Chemical Formula	C ₈ H ₇ NO ₆
Molecular Weight	213.14 g/mol
Synonyms	5-Nitrovanillic acid
UV Absorbance	Exhibits characteristic absorption bands in the UV region due to the substituted benzene ring and the nitro group chromophore.[1]
pKa	As a benzoic acid derivative, it is a weak acid. The mobile phase pH should be controlled for consistent retention.

Experimental Protocols

This section details the necessary materials, instrumentation, and procedures for the HPLC analysis of **4-Hydroxy-3-methoxy-5-nitrobenzoic acid**.

Materials and Reagents

- **4-Hydroxy-3-methoxy-5-nitrobenzoic acid** reference standard: (≥98% purity)
- Acetonitrile: HPLC grade
- Water: HPLC grade or purified water
- Phosphoric acid: ACS grade
- Methanol: HPLC grade (for cleaning)

Instrumentation

- HPLC system equipped with a pump, autosampler, column compartment, and a UV-Vis or Photodiode Array (PDA) detector.
- HPLC Column: C18 reversed-phase column (e.g., 150 mm x 4.6 mm, 5 µm particle size).

- Data Acquisition and Processing Software.

Chromatographic Conditions

The following chromatographic conditions are recommended for the analysis:

Parameter	Condition
Mobile Phase A	0.1% (v/v) Phosphoric Acid in Water
Mobile Phase B	Acetonitrile
Gradient Elution	See Table 2
Flow Rate	1.0 mL/min
Column Temperature	30°C
Detection Wavelength	230 nm
Injection Volume	10 µL

Table 2: Gradient Elution Program

Time (minutes)	% Mobile Phase A	% Mobile Phase B
0	95	5
15	50	50
20	50	50
22	95	5
30	95	5

Preparation of Solutions

Mobile Phase A (0.1% Phosphoric Acid in Water): Add 1.0 mL of phosphoric acid to 1000 mL of HPLC grade water and mix well.

Standard Stock Solution (100 µg/mL): Accurately weigh approximately 10 mg of **4-Hydroxy-3-methoxy-5-nitrobenzoic acid** reference standard and transfer it to a 100 mL volumetric flask. Dissolve and dilute to volume with a mixture of Mobile Phase A and Mobile Phase B (50:50, v/v).

Working Standard Solutions: Prepare a series of working standard solutions by diluting the stock solution with the diluent to achieve concentrations in the desired linear range (e.g., 1, 5, 10, 25, 50 µg/mL).

Sample Preparation: The sample preparation will depend on the matrix. For bulk drug substance, a procedure similar to the standard stock solution preparation can be followed. For formulated products, extraction and filtration steps may be necessary to remove excipients.

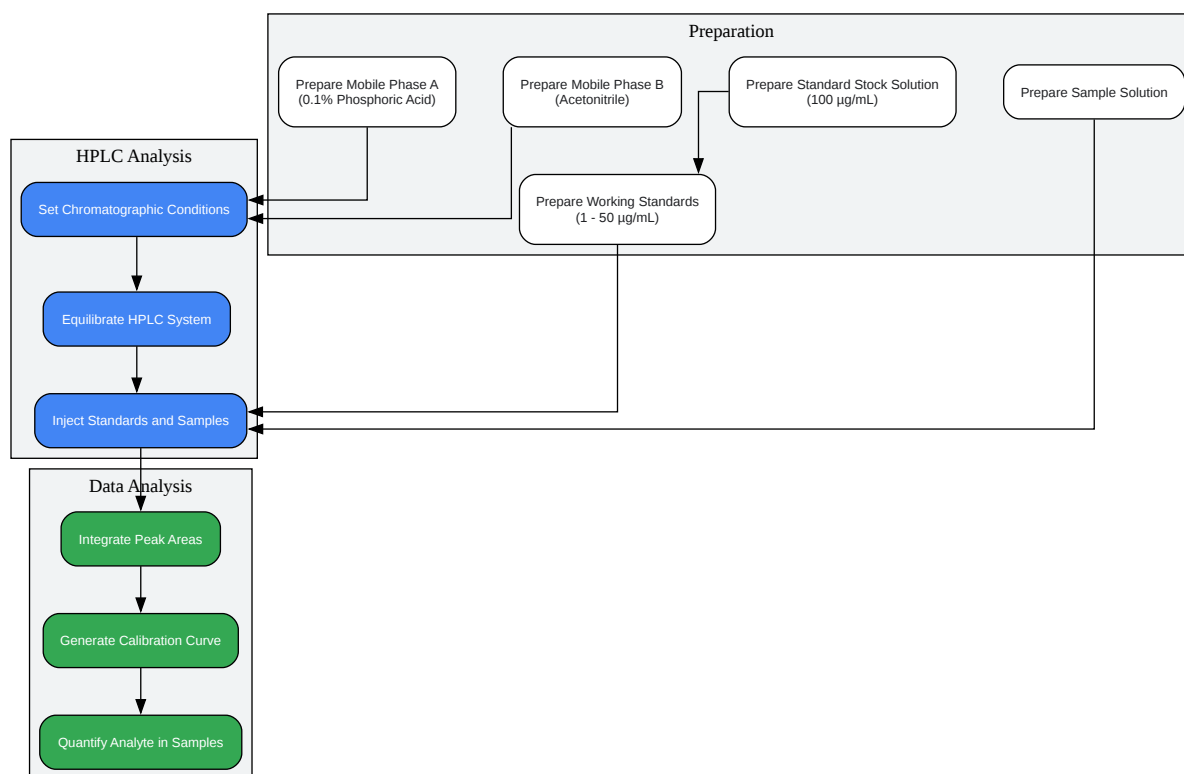
Method Validation Summary

The analytical method should be validated according to the International Council for Harmonisation (ICH) guidelines. The following table summarizes the expected performance characteristics of the method.

Parameter	Specification
Retention Time	Approximately 8-12 minutes
Linearity (R^2)	≥ 0.999
Range	1 - 50 µg/mL
Limit of Detection (LOD)	~0.1 µg/mL
Limit of Quantification (LOQ)	~0.3 µg/mL
Accuracy (% Recovery)	98.0% - 102.0%
Precision (%RSD)	$\leq 2.0\%$

Experimental Workflow

The following diagram illustrates the logical workflow for the HPLC analysis of **4-Hydroxy-3-methoxy-5-nitrobenzoic acid**.

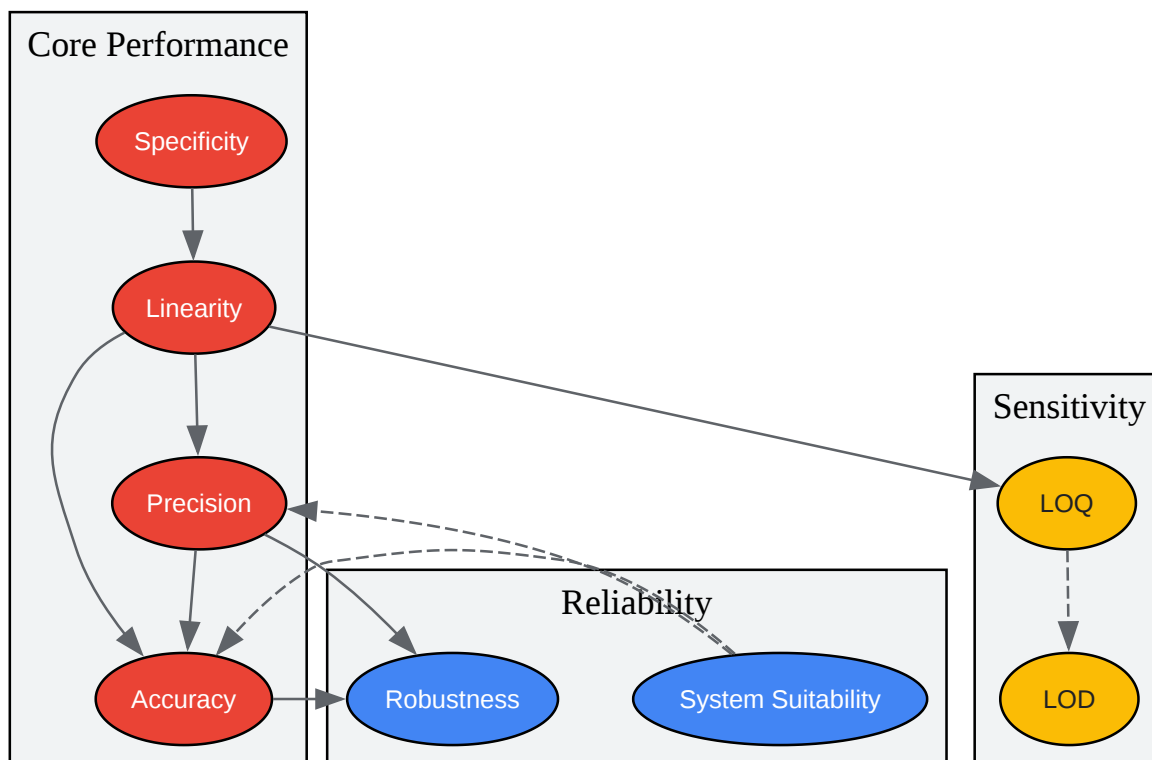


[Click to download full resolution via product page](#)

Caption: Workflow for HPLC analysis of **4-Hydroxy-3-methoxy-5-nitrobenzoic acid**.

Logical Relationship of Method Validation Parameters

The relationship between key method validation parameters is crucial for ensuring a robust and reliable analytical method.



[Click to download full resolution via product page](#)

Caption: Interrelationship of HPLC method validation parameters.

Conclusion

This application note provides a comprehensive and detailed protocol for the HPLC analysis of **4-Hydroxy-3-methoxy-5-nitrobenzoic acid**. The method is designed to be robust, reliable, and suitable for routine quality control and research applications. Proper method validation is essential to ensure the accuracy and precision of the results.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 4-Hydroxy-3-methoxy-5-nitrobenzoic acid | 15785-54-3 | Benchchem [benchchem.com]
- To cite this document: BenchChem. [Application Note: HPLC Analysis of 4-Hydroxy-3-methoxy-5-nitrobenzoic acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b108229#hplc-analysis-of-4-hydroxy-3-methoxy-5-nitrobenzoic-acid]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com